

# Physical and chemical properties of 5-(Chloromethyl)-2-ethoxypyridine

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## Compound of Interest

Compound Name: 5-(Chloromethyl)-2-ethoxypyridine

Cat. No.: B024689

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## An In-depth Technical Guide to 5-(Chloromethyl)-2-ethoxypyridine

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **5-(Chloromethyl)-2-ethoxypyridine**. The information is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

## Physical and Chemical Properties

**5-(Chloromethyl)-2-ethoxypyridine** is a pyridine derivative characterized by a reactive chloromethyl group at the 5-position and an electron-donating ethoxy group at the 2-position.<sup>[1]</sup> These features make it a valuable intermediate in organic synthesis.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **5-(Chloromethyl)-2-ethoxypyridine**

Property	Value	Source(s)
IUPAC Name	5-(Chloromethyl)-2-ethoxypyridine	[1]
CAS Number	101990-71-0	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClNO	[1][2]
Molecular Weight	171.62 g/mol	[1][2]
SMILES	<chem>CCOc1ccc(CCl)cn1</chem>	[2]
InChI Key	AVPYKWBMFYRNSF-UHFFFAOYSA-N	[1]

## Chemical Synthesis

Several synthetic routes have been developed for the preparation of **5-(Chloromethyl)-2-ethoxypyridine**, each with distinct advantages and disadvantages.

### Protocol 2.1: Chloromethylation of 2-Ethoxypyridine

This direct approach involves the electrophilic substitution of 2-ethoxypyridine to introduce a chloromethyl group.[1]

- Reagents: 2-ethoxypyridine, formaldehyde, hydrochloric acid.[1]
- Procedure: 2-ethoxypyridine is reacted with formaldehyde and hydrochloric acid under acidic conditions.[1] The reaction introduces the chloromethyl group, primarily at the 5-position of the pyridine ring.[1] Careful control of reaction conditions is necessary to optimize yield and minimize side products.

### Protocol 2.2: Selective Chlorination of 2-Ethoxy-5-methylpyridine

This method involves the direct chlorination of the methyl group of 2-ethoxy-5-methylpyridine.[1]

- Reagents: 2-ethoxy-5-methylpyridine, chlorine gas.[1]

- Solvent: N,N-dimethylformamide (DMF) is a suitable solvent for this reaction.[\[1\]](#)
- Procedure: Chlorine gas is bubbled through a solution of 2-ethoxy-5-methylpyridine in DMF. [\[1\]](#) The reaction conditions must be carefully controlled to prevent over-chlorination and ensure selectivity for the methyl group.[\[1\]](#)

#### Protocol 2.3: Nucleophilic Aromatic Substitution

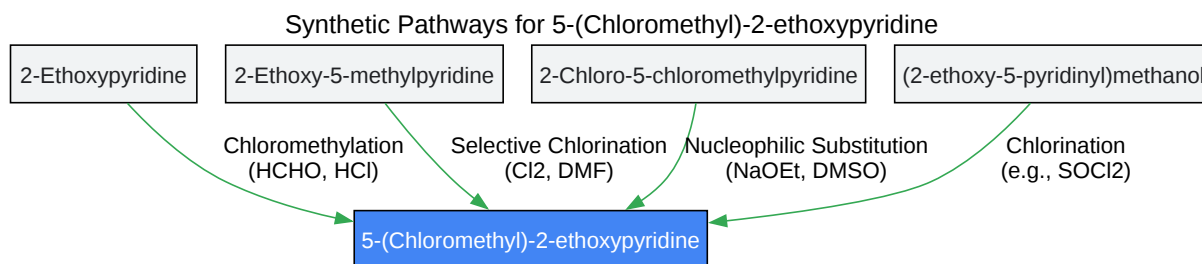
This route utilizes 2-chloro-5-chloromethylpyridine as a precursor and introduces the ethoxy group via nucleophilic substitution.[\[1\]](#)

- Reagents: 2-chloro-5-chloromethylpyridine, sodium ethoxide (NaOEt).[\[1\]](#)
- Solvent: Dimethyl sulfoxide (DMSO).[\[1\]](#)
- Procedure: 2-chloro-5-chloromethylpyridine is reacted with sodium ethoxide in DMSO.[\[1\]](#) The reaction typically requires elevated temperatures, around 100°C, for the ethoxy group to effectively displace the chlorine atom at the 2-position of the pyridine ring.[\[1\]](#)

#### Protocol 2.4: Transformation from (2-ethoxy-5-pyridinyl)methanol

This alternative synthesis starts with the corresponding hydroxymethyl derivative.[\[1\]](#)

- Reagents: (2-ethoxy-5-pyridinyl)methanol, a suitable chlorinating agent (e.g., thionyl chloride, phosphorus oxychloride).
- Procedure: The hydroxyl group of (2-ethoxy-5-pyridinyl)methanol is converted to a chloro group using a standard chlorinating agent.[\[1\]](#) This transformation provides a versatile method for preparing the target compound from a readily available precursor.[\[1\]](#)



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Caption: Synthetic routes to **5-(Chloromethyl)-2-ethoxypyridine**.

## Chemical Reactivity

The primary site of reactivity in **5-(Chloromethyl)-2-ethoxypyridine** is the chloromethyl group, which is susceptible to nucleophilic substitution reactions.<sup>[1]</sup> This reactivity allows for the introduction of a wide range of functional groups onto the pyridine core, making it a versatile building block in organic synthesis.<sup>[1]</sup>

### 3.1. Nucleophilic Substitution Reactions

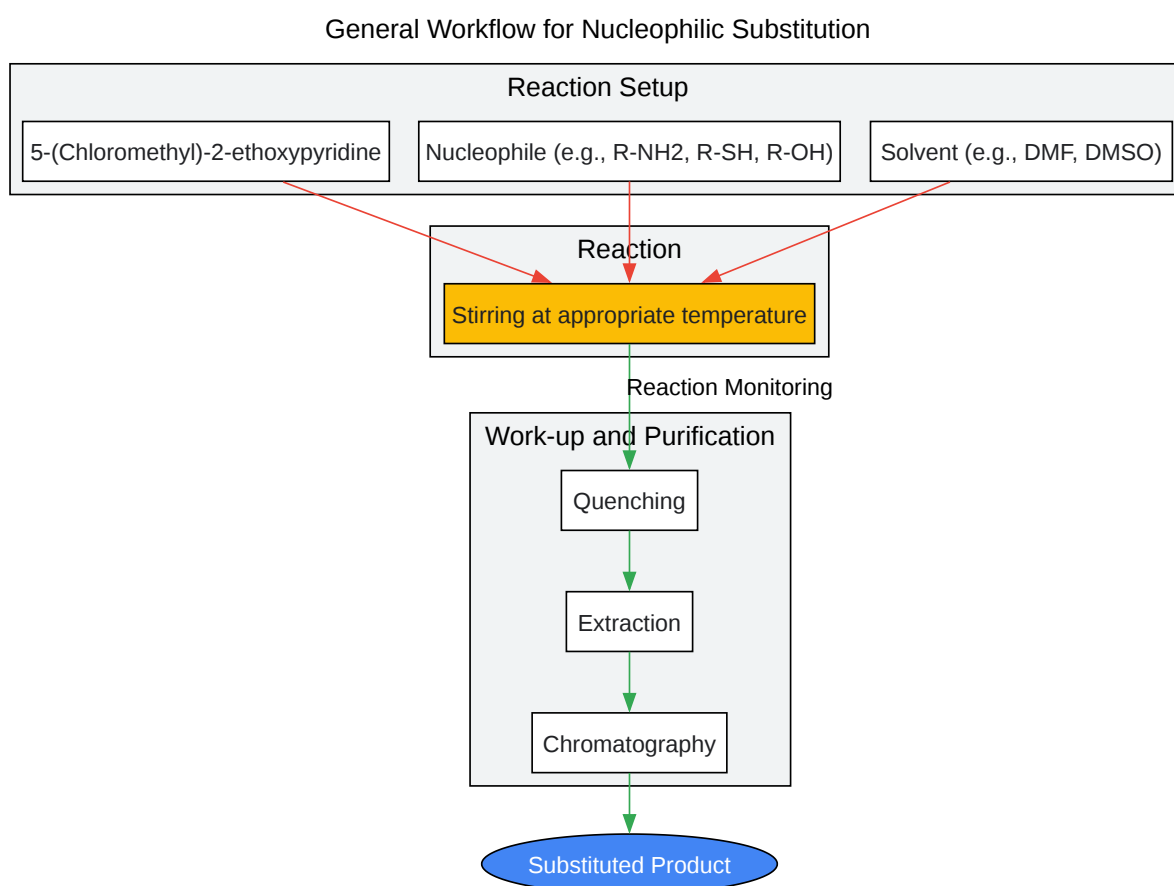
The chlorine atom of the chloromethyl group can be readily displaced by various nucleophiles.<sup>[1]</sup>

- Amines: Reaction with amines yields the corresponding aminomethylpyridines.<sup>[1]</sup>
- Thiols: Thiols react to form thioether linkages.<sup>[1]</sup>
- Alcohols/Alkoxides: Alcohols or alkoxides can displace the chloride to form ether linkages.<sup>[1]</sup>

### 3.2. Other Transformations

The chloromethyl group can also undergo other chemical modifications:

- Oxidation: The chloromethyl group can be oxidized to the corresponding aldehyde or carboxylic acid derivatives.[1]
- Reduction: The chloromethyl group can be reduced to a methyl group.[1]



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Caption: Workflow for a nucleophilic substitution reaction.

## Applications

**5-(Chloromethyl)-2-ethoxypyridine** is primarily used as a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its bifunctional nature, with both a reactive site and a modifiable pyridine core, allows for the construction of diverse molecular architectures. The related compound, 2-chloro-5-chloromethylpyridine, is a vital intermediate in the production of neonicotinoid insecticides.<sup>[1]</sup>

## Safety Information

While a specific safety data sheet for **5-(Chloromethyl)-2-ethoxypyridine** is not readily available in the provided search results, data for structurally similar compounds, such as 2-chloro-5-(chloromethyl)pyridine, indicate potential hazards.

- Hazards: Similar compounds are harmful if swallowed, may cause skin irritation, and can lead to serious eye irritation or damage.<sup>[3][4]</sup> They may also cause respiratory irritation.<sup>[3]</sup>
- Precautions: Standard laboratory safety protocols should be followed. This includes working in a well-ventilated area or under a chemical fume hood, and wearing appropriate personal protective equipment (PPE).<sup>[5][6]</sup>
- Personal Protective Equipment: Recommended PPE includes safety glasses or goggles, chemical-resistant gloves, and a lab coat.<sup>[5][6][7]</sup> In case of dust formation or inadequate ventilation, respiratory protection may be necessary.<sup>[4][6]</sup>
- First Aid: In case of contact, immediately flush the affected area with plenty of water.<sup>[3][5]</sup> If inhaled, move to fresh air.<sup>[5]</sup> Seek medical attention if symptoms persist.<sup>[3][7]</sup>

Disclaimer: This information is for educational purposes only. Always consult the specific Safety Data Sheet (SDS) for the compound before handling and use.

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